

# Personal protective equipment for handling AM095 free acid

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## Compound of Interest

Compound Name: AM095 free acid

Cat. No.: B560070

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## Essential Safety and Handling Guide for AM095 Free Acid

This guide provides immediate safety, handling, and disposal protocols for **AM095 free acid**, a potent LPA1 receptor antagonist used in laboratory research. All personnel must review the full Safety Data Sheet (SDS) before handling this compound.

## Personal Protective Equipment (PPE)

When handling **AM095 free acid**, especially in solid form or when preparing solutions, the following PPE is mandatory to minimize exposure and ensure personal safety.<sup>[1]</sup>

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must provide a complete seal around the eyes to protect from dust, splashes, and vapors. <a href="#">[1]</a> <a href="#">[2]</a>
Face Shield	Recommended in addition to goggles when there is a significant risk of splashing. <a href="#">[1]</a>	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or degradation before each use. Dispose of contaminated gloves properly. <a href="#">[3]</a> <a href="#">[4]</a>
Body Protection	Laboratory Coat	A standard lab coat should be worn and buttoned to protect against incidental contact.
Chemical-Resistant Apron	Recommended when handling larger quantities or during procedures with a high splash risk.	
Respiratory Protection	Fume Hood	All handling of solid AM095 free acid and preparation of stock solutions must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors. <a href="#">[2]</a>

## Respirator

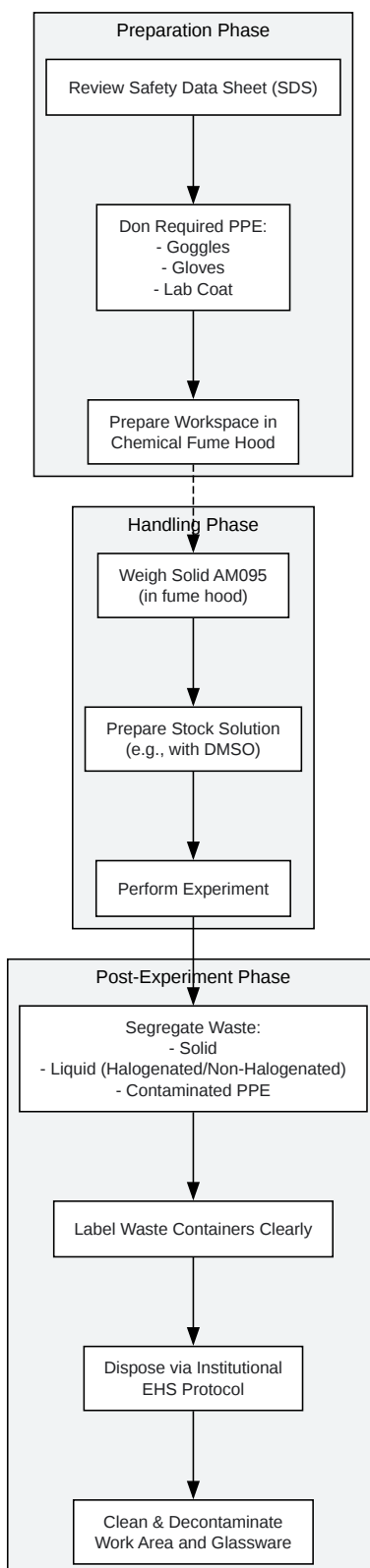
If a fume hood is not available or if aerosolization is likely, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates (e.g., N95) should be used.[2]

## Handling and Operational Plan

**Storage and Stability:** Store **AM095 free acid** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. Recommended long-term storage conditions are at -20°C for up to one year or -80°C for up to two years.[5][6]

**Solution Preparation:** **AM095 free acid** is often dissolved in solvents like Dimethyl Sulfoxide (DMSO).[6][7] All solution preparations should be performed in a chemical fume hood.

### Experimental Workflow for Handling **AM095 Free Acid**



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Caption: Workflow for the safe handling of **AM095 free acid** from preparation to disposal.

## Disposal Plan

Proper disposal of **AM095 free acid** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Solid AM095	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local and institutional regulations.
Solutions (e.g., in DMSO)	Collect in a designated, labeled hazardous waste container for non-halogenated organic solvents. Do not pour down the drain.
Contaminated Labware	Disposable items (e.g., pipette tips, gloves, weigh boats) must be placed in a sealed bag or container labeled as hazardous waste.
Contaminated Glassware	Rinse with an appropriate solvent (e.g., ethanol or acetone) in a fume hood. Collect the rinsate as hazardous waste. Then, wash the glassware according to standard laboratory procedures.

All waste disposal must be managed through your institution's Environmental Health and Safety (EHS) department.<sup>[8]</sup>

## Emergency Procedures

Exposure Type	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[4]
Spill	Evacuate the immediate area. If the spill is small and you are trained to handle it, use an appropriate absorbent material (e.g., chemical absorbent pads or vermiculite). Wear appropriate PPE. For large spills, contact your institution's EHS department immediately.

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- To cite this document: BenchChem. [Personal protective equipment for handling AM095 free acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560070#personal-protective-equipment-for-handling-am095-free-acid]

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